

Introduction: Unveiling the Utility of a Fluorinated Workhorse

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Compound of Interest

Compound Name: *sodium;2-chloro-2,2-difluoroacetate*

Cat. No.: *B7725132*

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Sodium chlorodifluoroacetate ($C_2ClF_2NaO_2$) is a halogenated organic salt that has carved a significant niche in modern organic synthesis and pharmaceutical development. While its name may seem complex, its role is often elegant and precise: it serves as a robust and accessible precursor to difluorocarbene ($:CF_2$), a highly reactive intermediate. This singular capability makes it an invaluable tool for the strategic introduction of geminal difluoro groups into molecular architectures—a common motif in contemporary drug design and advanced materials science. This guide provides a comprehensive overview of its core properties, synthesis, applications, and handling, with a focus on the practical insights required by researchers in the field.

Part 1: Core Physicochemical Properties

The foundational step in utilizing any chemical reagent is a thorough understanding of its physical and chemical characteristics. The molecular weight, in particular, is a cornerstone for all stoichiometric calculations, ensuring reproducibility and efficiency in experimental design.

Quantitative Data Summary

The essential properties of sodium chlorodifluoroacetate are summarized below. These values are critical for everything from weighing the reagent for a reaction to predicting its behavior in various solvent systems.

Property	Value	Source(s)
Molecular Weight	152.46 g/mol	[1][2][3]
Molecular Formula	C ₂ ClF ₂ NaO ₂	[1][2][3]
CAS Number	1895-39-2	[1][4]
Appearance	White to off-white crystalline powder	[4][5]
Melting Point	196-198 °C	[4][5][6]
EINECS Number	217-586-0	[1][3]
Solubility	Soluble in dimethoxyethane, diglyme, triglyme, and dimethylformamide.	[4]

Part 2: Synthesis and Mechanistic Insight

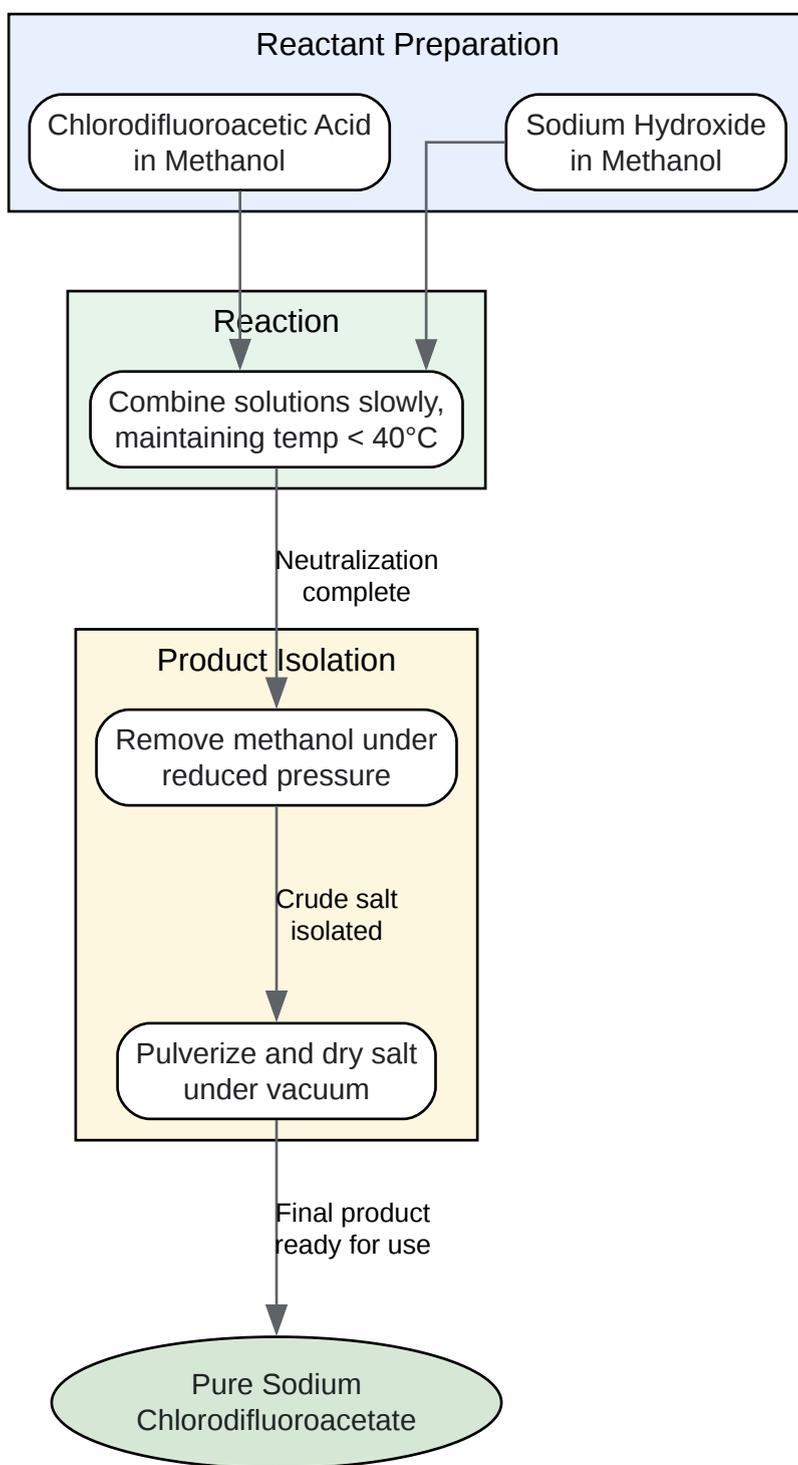
The utility of sodium chlorodifluoroacetate is matched by its straightforward and high-yielding preparation. Understanding its synthesis is key to ensuring the purity and reactivity of the reagent for subsequent applications.

Principle of Synthesis: Acid-Base Neutralization

The most common and efficient method for preparing sodium chlorodifluoroacetate is the direct neutralization of chlorodifluoroacetic acid with a suitable sodium base, such as sodium hydroxide or sodium carbonate.[4][7] The reaction is a classic acid-base neutralization that forms the sodium salt and a benign byproduct (water or carbonic acid). The choice of a methanolic solvent facilitates the reaction and the subsequent isolation of the salt.[7]

Visualizing the Synthesis Workflow

The following diagram outlines the key stages in a typical laboratory-scale synthesis of sodium chlorodifluoroacetate.



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Caption: Workflow for the synthesis of sodium chlorodifluoroacetate.

Detailed Experimental Protocol: Laboratory Scale Synthesis

This protocol is adapted from established procedures and is designed to yield high-purity sodium chlorodifluoroacetate.^[7]

Materials:

- Chlorodifluoroacetic acid (1.52 mol)
- Sodium hydroxide (1.52 mol)
- Methanol (anhydrous, 1000 mL)
- Round-bottom flask (2000 mL)
- Magnetic stirrer and stir bar
- Ice bath
- Rotary evaporator

Procedure:

- Prepare the Base Solution: In a 2000 mL flask, dissolve 60.7 g (1.52 mol) of sodium hydroxide in 700 mL of methanol. Place the flask in an ice bath to cool the solution while stirring.
 - Expert Insight: Pre-cooling the caustic solution is critical to dissipate the heat generated during the exothermic neutralization reaction, preventing potential side reactions or boiling of the methanol.
- Prepare the Acid Solution: In a separate beaker, dissolve 198 g (1.52 mol) of chlorodifluoroacetic acid in 300 mL of methanol.
- Neutralization: Slowly add the acid solution to the cooled, stirring sodium hydroxide solution. Monitor the temperature and maintain it below 40°C throughout the addition.

- Expert Insight: A slow, controlled addition is paramount. Adding the acid too quickly can cause a rapid temperature spike, which could lead to undesired byproducts.
- Solvent Removal: Once the addition is complete, remove the methanol using a rotary evaporator with a bath temperature of 40°C.[7] This will leave the crude sodium salt as a solid residue.
- Drying the Product: Pulverize the resulting solid to break up any clumps. Dry the salt thoroughly overnight at room temperature under high vacuum (e.g., 1 mm Hg).[7]
 - Trustworthiness Check: The salt is hygroscopic.[4] Rigorous drying is essential, as residual moisture can interfere with its subsequent thermal decomposition to difluorocarbene. It is recommended to dry the salt again immediately before use.

Part 3: Core Applications in Drug Development and Organic Synthesis

The primary value of sodium chlorodifluoroacetate lies in its function as a difluorocarbene (:CF₂) generator upon thermal decomposition.[8] This reaction is clean, producing carbon dioxide and sodium chloride as the only byproducts.



Application 1: Difluorocyclopropanation

Difluorocarbene readily reacts with alkenes to form difluorocyclopropanes, a structural motif present in several bioactive molecules. This transformation is highly valuable for introducing conformational rigidity and altering electronic properties.

Application 2: Wittig-Type Olefination

In the presence of triphenylphosphine, the thermal decomposition of sodium chlorodifluoroacetate enables a one-step synthesis of 1,1-difluoroolefins from aldehydes and ketones.[4][8] This reaction is proposed to proceed through a (C₆H₅)₃P=CF₂ intermediate and is a general method for accessing β,β-difluorostyrenes and other difluoroalkenes.[7][8]

Application 3: Pharmaceutical Intermediate

Sodium chlorodifluoroacetate is a key intermediate in the synthesis of several active pharmaceutical ingredients (APIs).[4][5] A notable example is its use in the production of Roflumilast, a medication for treating chronic obstructive pulmonary disease (COPD).[5] The use of established, high-purity intermediates like sodium chlorodifluoroacetate is critical for ensuring the quality and consistency required in pharmaceutical manufacturing.[5] Salt formation, in general, is a crucial strategy in drug development to enhance properties like solubility, stability, and bioavailability, with over 50% of APIs administered as salts.[9][10]

Part 4: Safety, Handling, and Storage

As with any reactive chemical, proper handling of sodium chlorodifluoroacetate is essential for laboratory safety.

Hazard Identification:

- GHS Classification: The compound is classified as an irritant.[2]
- Hazard Statements:
 - H315: Causes skin irritation.[2][11]
 - H319: Causes serious eye irritation.[2][11]
 - H335: May cause respiratory irritation.[2][11]

Recommended Handling Procedures:

- Ventilation: Always handle in a well-ventilated area or a chemical fume hood to avoid inhaling dust.[11][12]
- Personal Protective Equipment (PPE): Wear appropriate PPE, including safety goggles with side shields, chemical-resistant gloves, and a lab coat.[12][13]
- Hygiene: Wash hands thoroughly after handling. Do not eat, drink, or smoke in work areas. [11][12]

Storage Conditions:

- Hygroscopicity: The compound is hygroscopic and must be protected from moisture.
- Atmosphere: Store in a tightly closed container under an inert atmosphere (e.g., nitrogen or argon).[4]
- Environment: Keep in a cool, dark, and dry place.[4]

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